

# Essential Safety and Operational Guide for Handling Aspeverin

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## Compound of Interest

Compound Name: *Aspeverin*  
Cat. No.: *B10833837*

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Disclaimer: This document provides guidance on personal protective equipment (PPE) and handling procedures for **Aspeverin** based on its classification as a novel, bioactive alkaloid. As a specific Safety Data Sheet (SDS) is not publicly available, these recommendations are derived from general best practices for handling potent, uncharacterized chemical compounds in a laboratory setting. All procedures must be conducted in accordance with your institution's environmental health and safety (EHS) policies.

**Aspeverin** is a novel alkaloid containing carbamate and cyano functional groups, first isolated from the fungus *Aspergillus versicolor*.<sup>[1][2]</sup> Its biological effects are not yet fully characterized, demanding a cautious approach to handling.

## Compound Identification and Properties

The following table summarizes the known properties of **Aspeverin**.

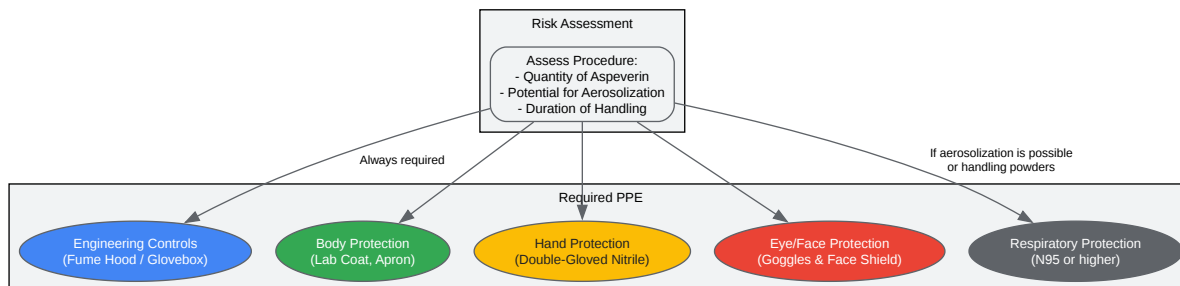
| Property                | Data  | Source |
|-------------------------|---|--------|
| Chemical Name           | Aspeverin   | [1][3] |
| Molecular Formula       | C <sub>22</sub> H <sub>24</sub> N <sub>4</sub> O <sub>2</sub>   | [3]    |
| Appearance              | Colorless gum   | [2]    |
| Chemical Class          | Alkaloid, Organic<br>Heterohexacyclic Compound  | [1][3] |
| Origin                  | Isolated from an algicolous strain of <i>Aspergillus versicolor</i> .<br>[1][2]   |        |
| Key Structural Features | Contains carbamate and $\alpha$ -cyanoamine moieties.[1][4]   |        |
| Known Activities        | Exhibits potent bioactivities against some marine-derived organisms.[1][2] The full toxicological profile in humans is unknown. |        |

## Personal Protective Equipment (PPE) Protocol

Due to the unknown toxicity of **Aspeverin**, a comprehensive PPE protocol is mandatory to prevent dermal, ocular, and respiratory exposure.

### PPE Selection Framework

The selection of PPE should be based on a risk assessment of the planned experimental procedure. The following diagram illustrates the logical relationship for determining the appropriate level of protection.



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Caption: PPE selection logic based on procedural risk assessment.

## Required PPE Specifications

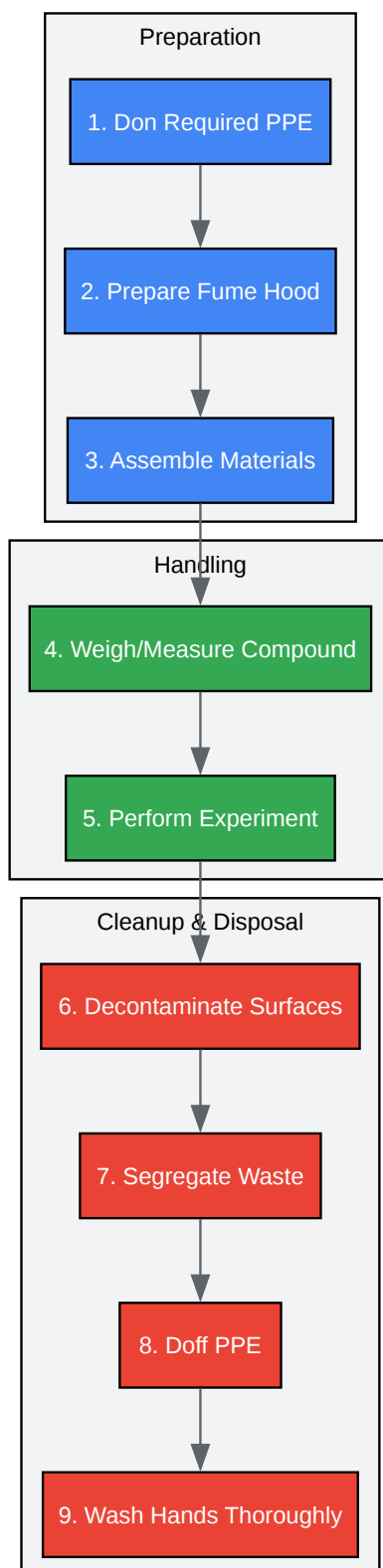
| PPE Type               | Specification   | Rationale   |
|------------------------|---|---|
| Engineering Controls   | Certified chemical fume hood or glovebox.   | To contain aerosols and vapors, providing the primary barrier of protection.                      |
| Hand Protection        | Double-gloving with nitrile gloves.   | Prevents skin contact. Double-gloving provides protection in case the outer glove is compromised. |
| Eye/Face Protection    | Chemical splash goggles and a full-face shield.   | Protects eyes and face from splashes and accidental contact. <sup>[5][6]</sup>                    |
| Body Protection        | Chemical-resistant lab coat. A disposable apron should be worn over the lab coat for procedures with a high risk of splashes. <sup>[5][6]</sup> | Protects skin and personal clothing from contamination.   |
| Respiratory Protection | An N95-rated respirator or higher is required if handling Aspeverin as a powder or if aerosolization is possible. <sup>[6]</sup>                | Prevents inhalation of fine particles. Fit-testing is mandatory for respirator use.               |
| Footwear               | Closed-toe shoes made of a non-porous material.   | Protects feet from spills.  |

## Operational and Disposal Plans

Follow a strict, step-by-step protocol for all handling and disposal activities to minimize risk.

## Experimental Workflow and Handling Protocol

The following diagram outlines the standard operational workflow for handling **Aspeverin** from receipt to disposal.



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Caption: Step-by-step workflow for safe handling of **Aspeverin**.

## Step-by-Step Handling Procedures

- Preparation:
  - Don all required PPE as specified in Section 2.2.
  - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
  - Line the work surface within the fume hood with absorbent, plastic-backed paper.
  - Assemble all necessary equipment (e.g., spatulas, glassware, solvents) and the designated hazardous waste container within the hood.
- Handling:
  - Conduct all manipulations of **Aspeverin**, including weighing and dilutions, exclusively within the fume hood to prevent exposure.
  - Handle the compound gently to avoid creating dust or aerosols.
  - Keep containers of **Aspeverin** sealed when not in immediate use.
- Spill Management:
  - In case of a small spill, absorb the material with a chemical absorbent pad or vermiculite.
  - Gently wipe the area, moving from the outside of the spill inward.
  - Place all cleanup materials into the designated hazardous waste container.
  - For large spills, evacuate the area and contact your institution's EHS department immediately.

## Disposal Plan

All materials contaminated with **Aspeverin** are considered hazardous waste.

- Waste Segregation:

- Solid Waste: Collect all contaminated solids (e.g., pipette tips, gloves, absorbent pads, empty vials) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Disposal Protocol:
  - Store waste containers in a designated satellite accumulation area.
  - Dispose of all **Aspeverin** waste through your institution's official EHS hazardous waste management program.
  - Under no circumstances should **Aspeverin** or contaminated materials be disposed of in standard trash or down the drain.

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## References

- [1. Aspeverin, a new alkaloid from an algicolous strain of Aspergillus versicolor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. files01.core.ac.uk \[files01.core.ac.uk\]](#)
- [3. Aspeverin | C<sub>22</sub>H<sub>24</sub>N<sub>4</sub>O<sub>2</sub> | CID 71712961 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Total synthesis of aspeverin via an iodine\(III\)-mediated oxidative cyclization - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Personal Protective Equipment for Working With Pesticides | MU Extension \[extension.missouri.edu\]](#)
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